

# Chemical Identity and Structural Profile of Geranyl Mercaptan

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## Compound Focus: Thiogeraniol

CAS No.: 39067-80-6

Cat. No.: S3712753

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Geranyl mercaptan, also known as **thiogeraniol**, is the sulfur-containing analog of geraniol. Its core structure and properties are summarized in the table below.

Property Category	Details
IUPAC Name	(2E)-3,7-Dimethyl-2,6-octadiene-1-thiol [1]
Other Identifiers	Thiogeraniol; 2,6-octadiene-1-thiol, 3,7-dimethyl- [2] [1]
CAS Number	38237-00-2 [2]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> S [2]
Molecular Weight	170.31 g/mol [2] [1]
Chemical Structure	An acyclic isoprenoid chain featuring a thiol (-SH) functional group at the C1 position and a trans-configured (E) double bond between C2 and C3. [2] [1]

Property Category	Details
Estimated logP (o/w)	4.62 [2]
Water Solubility	4.179 mg/L @ 25 °C (est) [2]
Boiling Point	244 - 245 °C @ 760 mmHg (est) [2]

## Odor and Flavor Activity

The most well-documented structure-activity relationship for geranyl mercaptan and related compounds is in the field of flavor and fragrance. Replacing oxygen with sulfur in fragrance molecules often dramatically alters their olfactory properties.

- **Role of the Thiol Group:** The **thiol (-SH) group** is a critical structural motif associated with powerful, often potent, aromas in many flavor and fragrance compounds [3]. Geranyl mercaptan is categorized explicitly as a **flavor and fragrance agent** [2].
- **General Structure-Odor Trends:** Research on aromatic thiols shows that minute structural changes can significantly impact odor threshold and quality [3]. For instance, in a series of  $\omega$ -phenylalkane-1-thiols, **odor thresholds consistently increased (potency decreased) as the carbon side chain was elongated** [3].

## Predictive Pharmacological Activity

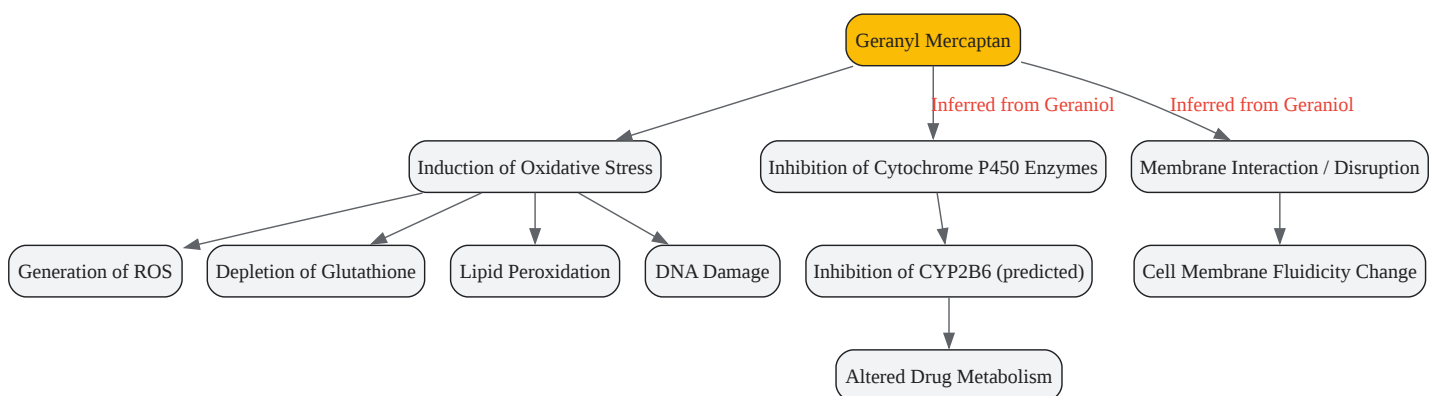
No direct pharmacological or toxicity data for geranyl mercaptan was found in the search results. However, its potential biological interactions can be inferred from the general toxicity of mercaptans and the bioactivity of its structural analog, geraniol.

- **General Mercaptan Toxicity:** A review on mercaptan (thiol) toxicity indicates that these compounds can induce cellular damage through **oxidative stress** [4]. They can generate reactive oxygen species (ROS), leading to **lipid peroxidation** (damaging cell membranes), **depletion of antioxidants** like glutathione, and potential **DNA damage** [4]. Furthermore, some mercaptans can inhibit cytochrome c

oxidase, disrupting mitochondrial ATP production, and interfere with Na<sup>+</sup>/K<sup>+</sup>-ATPases, impairing neuronal signaling [4].

- **Bioactivity of Geraniol (Oxygen Analogue):** Geraniol, which shares the same carbon skeleton but has an -OH group instead of an -SH, exhibits a range of pharmacological properties. It has documented **antitumor, anti-inflammatory, antioxidative, and antimicrobial activities**, as well as **hepatoprotective, cardioprotective, and neuroprotective effects** [5] [6]. It is also known to inhibit the cytochrome P450 enzyme **CYP2B6** [6]. This suggests that the geranyl skeleton is biologically active, but the pharmacological profile of geranyl mercaptan is likely distinct due to the different reactivity of the thiol group.

The following diagram illustrates the potential mechanisms of action for geranyl mercaptan, inferred from general mercaptan toxicity and the bioactivity of geraniol.



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> Potential mechanisms of action for Geranyl Mercaptan, combining known mercaptan toxicity and inferred activities from its analog, geraniol. Solid lines indicate mechanisms supported by general mercaptan data; dashed lines indicate predictions based on geraniol.

## Experimental and Safety Protocols

For researchers handling this compound, here are key experimental considerations based on the available data.

- **Handling and Safety:** No specific GHS hazard classification was found for geranyl mercaptan in the searched sources [2]. However, given the general potential for mercaptan toxicity [4], standard laboratory precautions for handling organic compounds should be followed, including the use of personal protective equipment (PPE) and working in a well-ventilated fume hood.
- **Analytical Identification:** The provided sources list several spectroscopic and chromatographic identifiers that are crucial for experimental analysis [2]:
  - **NMR:** An NMR predictor is referenced.
  - **GC/MS / Other:** Key indices include CAS # 38237-00-2, EINECS # 253-845-4, Beilstein # 2239020, and MDL # MFCD00209533.
- **Structure-Activity Relationship (SAR) Studies:** For researchers aiming to build SAR models, the established protocol involves:
  - **Systematic Structural Modification:** Synthesizing a homologous series of compounds (e.g., by elongating the carbon chain) and their cyclohexane derivatives [3].
  - **Sensory Analysis:** Determining the **odor threshold** in air and describing the **odor quality** for each compound [3].
  - **Data Correlation:** Correlating the structural changes (e.g., chain length, stereochemistry) with the observed changes in olfactory properties to establish the SAR [3].

## Research Summary and Knowledge Gaps

- **What is established:** The chemical identity and structure of geranyl mercaptan are well-defined. It is recognized as a flavor and fragrance agent, and its SAR for odor follows general principles observed for other thiols.
- **Critical Knowledge Gaps:** Direct experimental data on the **toxicity, pharmacological properties, metabolic pathways, and detailed signaling pathways** for geranyl mercaptan is absent from the available search results. The information provided on its biological activity is largely predictive.

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## References

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